

Personal protective equipment for handling 2-Bromo-4-chloropyridin-3-amine

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Compound of Interest

Compound Name: 2-Bromo-4-chloropyridin-3-amine

Cat. No.: B1290170

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Essential Safety and Handling Guide for 2-Bromo-4-chloropyridin-3-amine

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols, operational procedures, and disposal plans for handling **2-Bromo-4-chloropyridin-3-amine** (CAS No. 357263-45-7). Adherence to these guidelines is essential for ensuring laboratory safety, minimizing exposure risk, and maintaining regulatory compliance. This compound is classified as hazardous and requires careful handling by trained personnel in a controlled laboratory environment.

Hazard Identification and Classification

2-Bromo-4-chloropyridin-3-amine is classified under the Globally Harmonized System (GHS) with the following primary hazards.^[1]

Hazard Class	GHS Code	Description	Pictogram
Acute Toxicity, Oral	H302	Harmful if swallowed	GHS07 (Exclamation Mark)
Skin Corrosion/Irritation	H315	Causes skin irritation	GHS07 (Exclamation Mark)
Serious Eye Damage/Irritation	H318	Causes serious eye damage	GHS05 (Corrosion)
Specific Target Organ Toxicity	H335	May cause respiratory irritation	GHS07 (Exclamation Mark)

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety when handling **2-Bromo-4-chloropyridin-3-amine**.

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles and a face shield.	Protects against splashes and airborne particles that can cause serious eye damage. [2] [3] [4]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact, which can cause irritation. [5] [6] [7]
Body Protection	A laboratory coat, long pants, and closed-toe shoes.	Minimizes the risk of accidental skin exposure. [7]
Respiratory Protection	Use in a well-ventilated area, preferably under a chemical fume hood. A NIOSH-approved respirator may be necessary for large quantities or if engineering controls are insufficient. [5] [8]	Prevents inhalation of dust or vapors, which can cause respiratory tract irritation. [9]

Operational Plan: Step-by-Step Handling Protocol

This section outlines the procedural workflow for the safe handling of **2-Bromo-4-chloropyridin-3-amine** from receipt to disposal.

Preparation and Engineering Controls

- Ventilation: Ensure a chemical fume hood is operational and available.^{[5][6]} Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
- Area Designation: Designate a specific area for handling the compound to contain potential spills.

Donning Personal Protective Equipment

- Before handling, put on all required PPE as specified in the table above.

Handling the Compound

- Weighing and Transfer: Conduct all weighing and transfers of the solid compound within a chemical fume hood to control dust and vapors.
- Avoid Inhalation and Contact: Avoid breathing dust and direct contact with skin and eyes.^{[2][3]}
- Container Management: Keep the container tightly closed when not in use.^{[2][10]}

Emergency Procedures

- Skin Contact: Immediately wash the affected area with plenty of soap and water.^{[2][3]} Remove contaminated clothing. If skin irritation persists, seek medical attention.
- Eye Contact: Immediately rinse eyes cautiously with water for at least 15 minutes, holding the eyelids open.^{[2][3]} Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air.^{[2][3]} If breathing is difficult, provide oxygen. Seek medical attention.

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water.[\[11\]](#) Seek immediate medical attention.[\[10\]](#)

Spill Management

- Small Spills: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a designated, labeled hazardous waste container.[\[12\]](#)
- Large Spills: Evacuate the area and prevent entry. Contact your institution's environmental health and safety department for assistance with cleanup.

Disposal Plan

Proper disposal of **2-Bromo-4-chloropyridin-3-amine** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

- Designate a specific, labeled waste container for "Halogenated Organic Solid Waste."[\[13\]](#)
- Do not mix this waste with non-halogenated chemical waste.[\[13\]](#)

Waste Collection

- Collect all waste, including the pure compound, contaminated materials (e.g., weighing paper, gloves, paper towels), and spill cleanup debris, in the designated hazardous waste container.[\[12\]](#)[\[14\]](#)

Labeling of Waste Containers

- Immediately label the waste container with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**2-Bromo-4-chloropyridin-3-amine**"
 - The approximate quantity of the waste
 - The date the waste was first added to the container

- The name of the principal investigator and the laboratory location

Storage of Chemical Waste

- Store the sealed and labeled waste container in a designated satellite accumulation area (SAA) within the laboratory.[\[13\]](#)
- The SAA should be in a well-ventilated area, away from sources of ignition and incompatible materials.[\[12\]](#)

Final Disposal

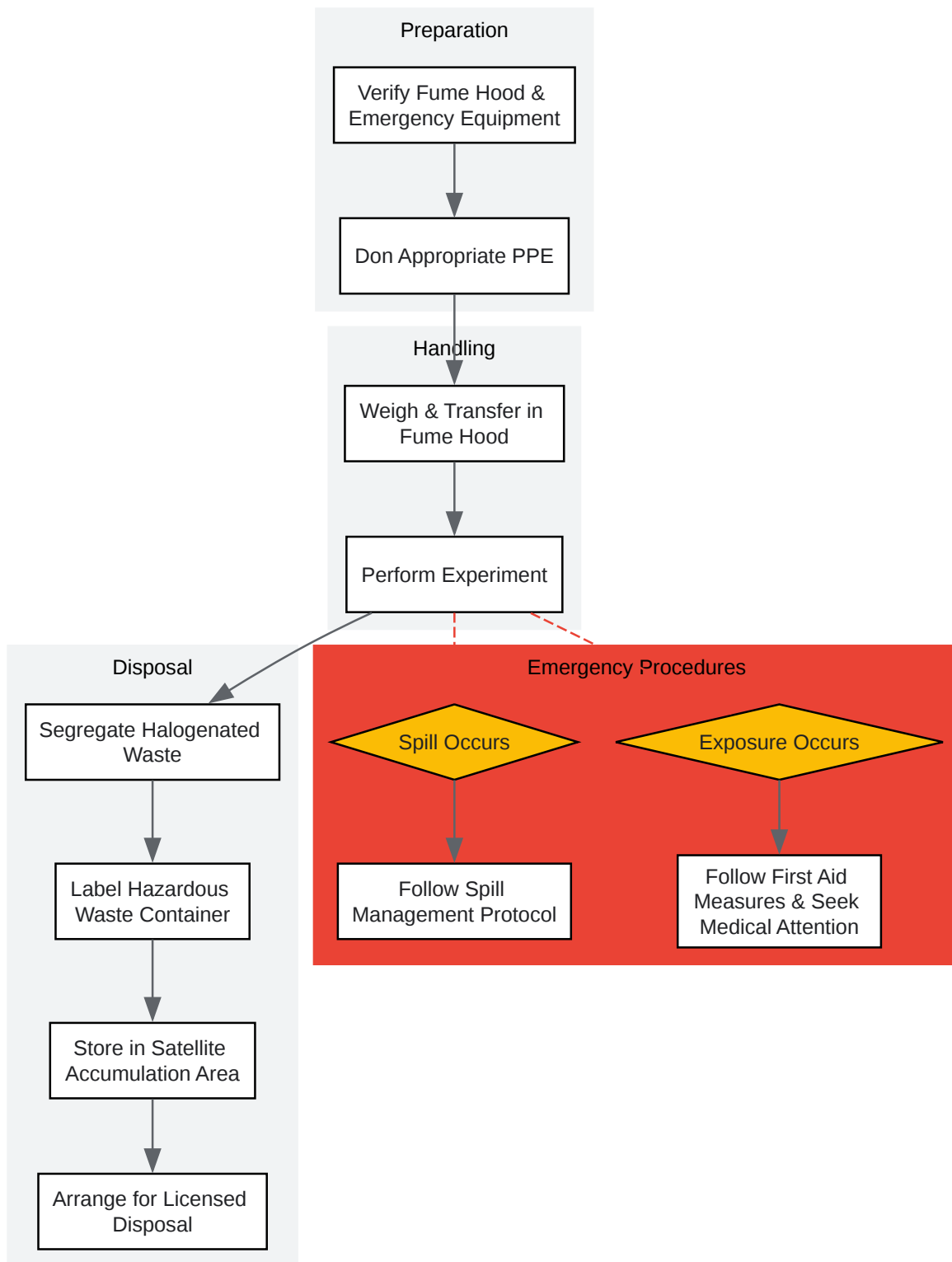
- Arrange for the collection of the hazardous waste container by a licensed environmental waste management company.[\[12\]](#)
- All disposal must be in accordance with local, state, and federal regulations. Do not dispose of this chemical in the regular trash or down the sanitary sewer.[\[12\]](#)

Disposal of Empty Containers

- An empty container that held **2-Bromo-4-chloropyridin-3-amine** must also be disposed of as hazardous waste unless it has been triple-rinsed with a suitable solvent.[\[13\]](#) The rinsate must be collected as hazardous waste.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-Bromo-4-chloropyridin-3-amine**.



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Caption: Workflow for handling **2-Bromo-4-chloropyridin-3-amine**.

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